

# 4-Isocyanato-1,2-dimethoxybenzene molecular weight and formula

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## Compound of Interest

Compound Name: 4-Isocyanato-1,2-dimethoxybenzene

Cat. No.: B1335964

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## In-depth Technical Guide on 4-Isocyanato-1,2-dimethoxybenzene

This guide provides an overview of the fundamental physicochemical properties of **4-Isocyanato-1,2-dimethoxybenzene**, a key intermediate in various organic syntheses. The information is tailored for researchers, scientists, and professionals engaged in drug development and fine chemical synthesis.

## Physicochemical Data

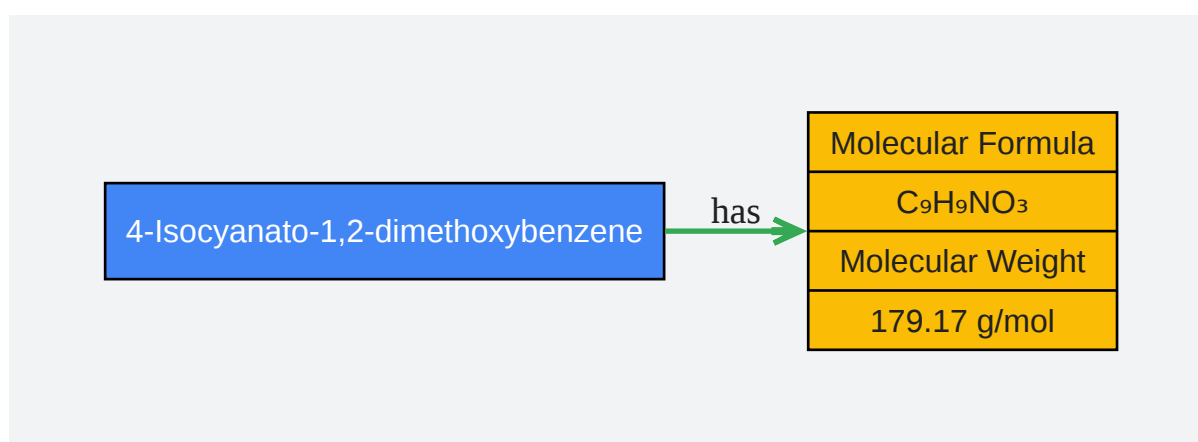
The molecular formula and weight are crucial for stoichiometric calculations in synthesis and for analytical characterization. Below is a summary of these key identifiers for **4-Isocyanato-1,2-dimethoxybenzene**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> [1][2][3]
Molecular Weight	179.17 g/mol [1][2]
Alternate Molecular Weight	179.175[3]

This compound is primarily utilized as an intermediate in the synthesis of more complex organic molecules, finding applications in the development of pharmaceuticals and agrochemicals.[2] Its reactivity is influenced by the presence of both the isocyanate group and the methoxy groups on the benzene ring.[2]

## Structural and Relational Overview

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



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Molecular properties of **4-Isocyanato-1,2-dimethoxybenzene**.

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## References

- 1. 4-Isocyanato-1,2-dimethoxybenzene | C<sub>9</sub>H<sub>9</sub>NO<sub>3</sub> | CID 3517810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Isocyanato-1,2-diMethoxybenzene [myskinrecipes.com]
- 3. 1-ISOCYANATO-2,4-DIMETHOXYBENZENE | CAS 84370-87-6 [matrix-fine-chemicals.com]

- To cite this document: BenchChem. [4-Isocyanato-1,2-dimethoxybenzene molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335964#4-isocyanato-1-2-dimethoxybenzene-molecular-weight-and-formula]

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